

A Technical Guide to the Fundamental Chemical Properties of Caprolactone Acrylate

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Compound of Interest

Compound Name: Caprolactone acrylate

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Abstract

Caprolactone acrylate is a versatile monomer increasingly utilized in the development of advanced biomaterials, particularly in the fields of drug delivery and tissue engineering. Its unique combination of a biodegradable caprolactone moiety and a polymerizable acrylate group allows for the synthesis of biocompatible and biodegradable polymers with tunable properties. This technical guide provides an in-depth overview of the fundamental chemical and physical properties of **caprolactone acrylate**, detailed experimental protocols for its synthesis and characterization, and a discussion of its relevance in biomedical applications.

Chemical and Physical Properties

Caprolactone acrylate is a colorless liquid at room temperature. Its properties are largely influenced by the length of the caprolactone chain, which can be controlled during synthesis. The following tables summarize the key quantitative data for a common variant of **caprolactone acrylate**.

Property	Value	Reference
Molecular Formula	C ₉ H ₁₄ O ₄	[1]
Molecular Weight	186.20 g/mol	[1][2]
Boiling Point	>266 °C	[2][3][4]
Density (at 20°C)	1.100 g/cm ³	[3][4]
Density (at 25°C)	1.06 - 1.09 g/cm ³	[5][6][7]
Refractive Index (at 20°C)	1.4637	[3]
Refractive Index (at 25°C)	1.463	[5][6]
Viscosity (at 25°C)	26-80 cP	[3][5][6]
Flash Point	>120 - 276 °C	[2][7]
Appearance	Clear, colorless to pale yellow liquid	[7]

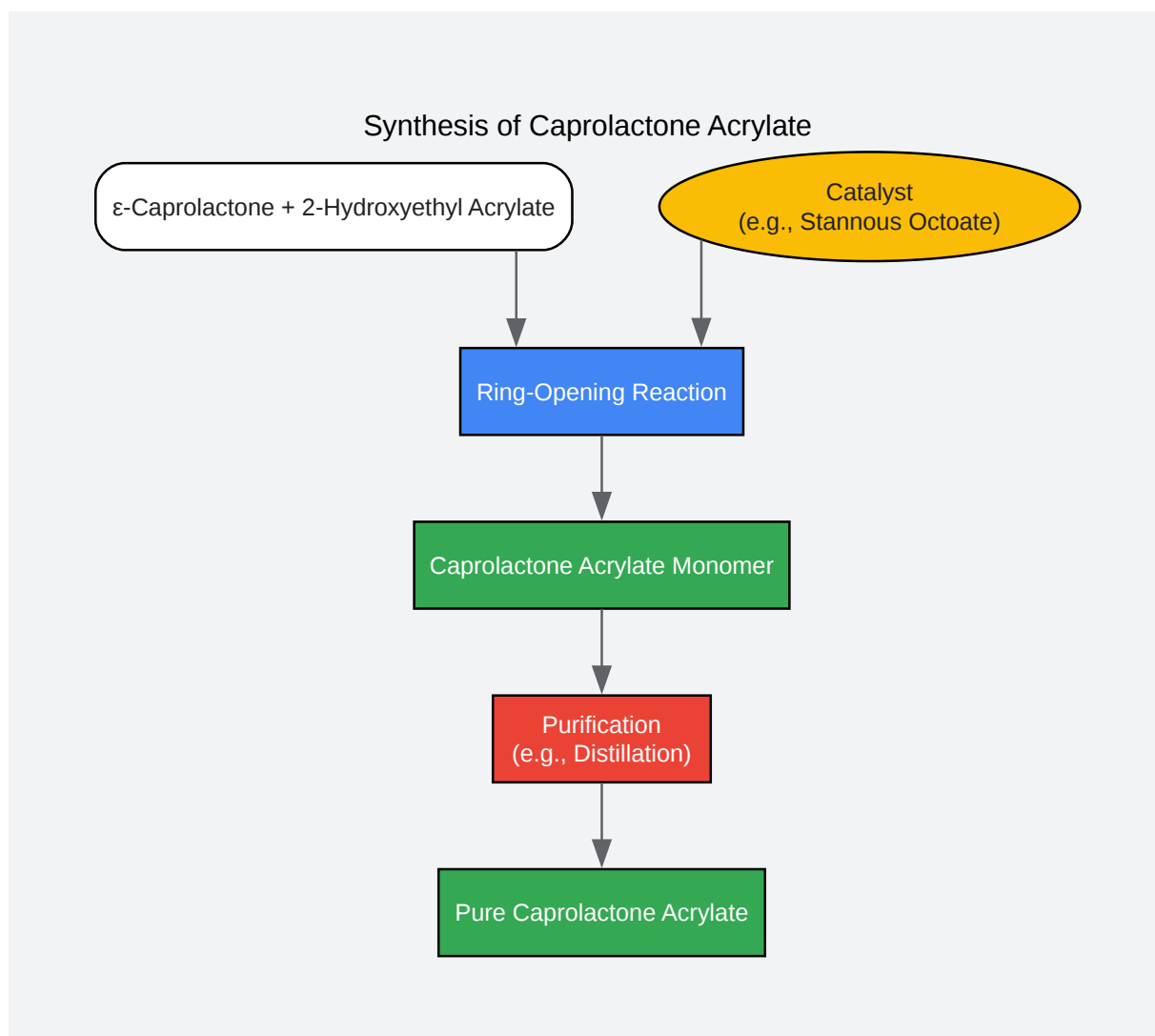
Note: The properties of **caprolactone acrylate** can vary depending on the specific isomer and purity.

Synthesis and Polymerization

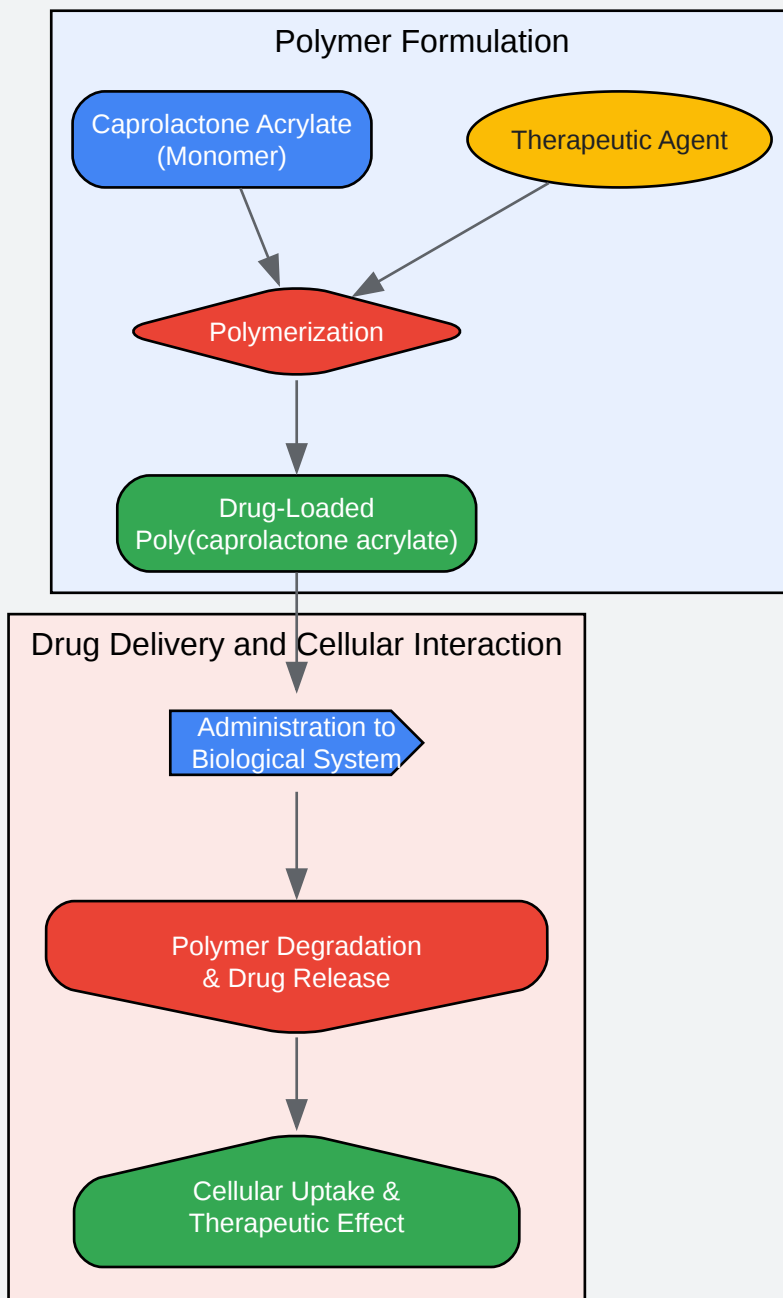
Caprolactone acrylate is typically synthesized through the ring-opening polymerization of ϵ -caprolactone, initiated by a hydroxyl-containing acrylate, such as 2-hydroxyethyl acrylate (HEA), in the presence of a catalyst. The resulting polymer can be further functionalized. The monomer itself can be conceptualized as a single caprolactone unit attached to an acrylate group.

Synthesis of Caprolactone Acrylate

A common method for synthesizing **caprolactone acrylate** involves the reaction of ϵ -caprolactone with a hydroxyalkyl acrylate.



Role of Caprolactone Acrylate in Drug Delivery

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